

(2-Bromo-6-nitrophenyl)methanol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Bromo-6-nitrophenyl)methanol

Cat. No.: B151082

[Get Quote](#)

Technical Guide: (2-Bromo-6-nitrophenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a potential synthetic route for **(2-bromo-6-nitrophenyl)methanol**. This compound, with its bromine and nitro-substituted phenyl ring, presents itself as a valuable building block in medicinal chemistry and material science. The electron-withdrawing nature of the nitro group and the reactivity imparted by the bromine atom make it a versatile intermediate for further chemical modifications.

Chemical and Physical Properties

(2-Bromo-6-nitrophenyl)methanol is an organic compound with the CAS number 861106-91-4.^{[1][2][3]} It typically appears as a solid and is characterized by the presence of a hydroxymethyl group, a bromine atom, and a nitro group on a benzene ring.^[4]

The key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C ₇ H ₆ BrNO ₃	[1] [4]
Molecular Weight	232.03 g/mol	[1] [2] [3]
CAS Number	861106-91-4	[1] [2] [3]
Boiling Point	332.6 °C at 760 mmHg	[3]
Flash Point	155 °C	[3]
Appearance	Solid	[3] [4]

Synthesis of (2-Bromo-6-nitrophenyl)methanol

While specific literature detailing the synthesis of **(2-bromo-6-nitrophenyl)methanol** is not readily available, a plausible and efficient synthetic route involves the reduction of the corresponding carboxylic acid, 2-bromo-6-nitrobenzoic acid. This method is analogous to the synthesis of similar substituted benzyl alcohols.

Proposed Experimental Protocol: Reduction of 2-Bromo-6-nitrobenzoic Acid

This protocol is adapted from established procedures for the reduction of substituted nitrobenzoic acids.

Materials:

- 2-Bromo-6-nitrobenzoic acid
- Borane tetrahydrofuran complex (BH₃·THF), 1 M solution in THF
- Anhydrous Tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)

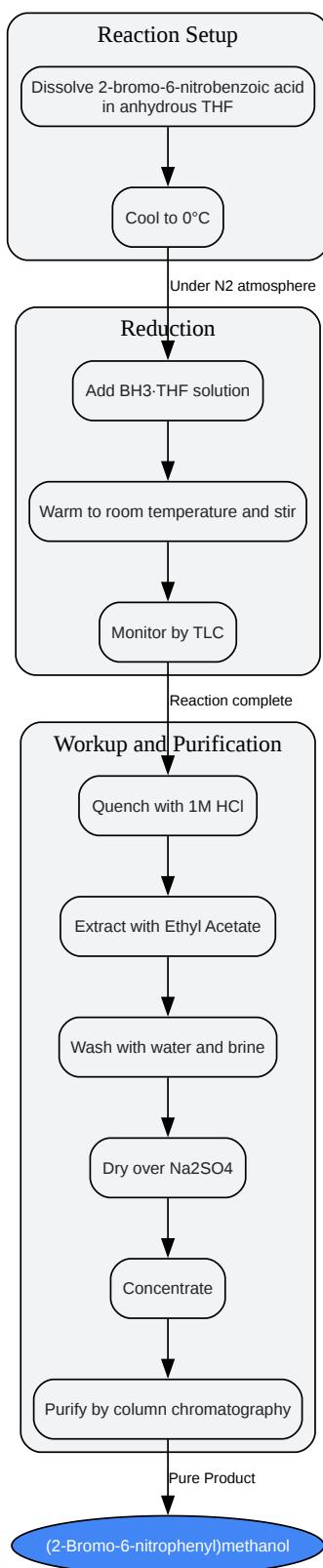
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography elution

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-bromo-6-nitrobenzoic acid in anhydrous THF.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Reducing Agent: Slowly add the borane tetrahydrofuran complex solution dropwise to the stirred solution of the carboxylic acid. The addition should be controlled to maintain the temperature below 5 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (typically 4-12 hours). Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quenching: Once the reaction is complete, cool the mixture back to 0 °C and slowly add 1 M HCl to quench the excess borane complex.
- Extraction: Remove the THF under reduced pressure. Extract the aqueous residue with ethyl acetate.
- Washing: Wash the combined organic layers with water and then with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product.
- Purification: Purify the crude **(2-bromo-6-nitrophenyl)methanol** by silica gel column chromatography, eluting with a mixture of hexanes and ethyl acetate.

Synthesis Workflow

The following diagram illustrates the proposed workflow for the synthesis of **(2-bromo-6-nitrophenyl)methanol**.

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **(2-bromo-6-nitrophenoxy)methanol**.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in publicly accessible literature regarding the defined biological activities or associated signaling pathways for **(2-bromo-6-nitrophenyl)methanol**. While its structural motifs suggest potential applications in medicinal chemistry, further research is required to elucidate its specific biological targets and mechanisms of action.^[4] Researchers and drug development professionals are encouraged to consider this compound as a novel scaffold for the development of new therapeutic agents, with the understanding that its biological effects are yet to be thoroughly investigated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. (2-Bromo-6-nitrophenyl)methanol - sigmaaldrich.com
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. CAS 861106-91-4: (2-bromo-6-nitrophenyl)methanol cymitquimica.com
- To cite this document: BenchChem. [(2-Bromo-6-nitrophenyl)methanol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b151082#2-bromo-6-nitrophenyl-methanol-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com